

Solcitinib stock solution precipitation troubleshooting

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Compound Focus: Solcitinib

CAS No.: 1206163-45-2

Cat. No.: S543558

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Common Causes of Precipitation & Solutions

The table below summarizes the main reasons for **Solcitinib** precipitation and how to address them.

Problem Cause	Explanation	Solution
Low Aqueous Solubility [1] [2]	Solcitinib has very low solubility in water (<1 mg/mL) and is only moderately soluble in DMSO (16-20 mg/mL).	Use the recommended co-solvent systems below. Avoid aqueous buffers for stock solution preparation.
Temperature Sensitivity [1] [2]	The compound can precipitate out when a stock solution is cooled or stored at lower temperatures.	Warm the solution to 50-60°C and sonicate to re-dissolve. Store stock solutions as recommended.
Improper Dilution	Diluting a DMSO stock solution directly into an aqueous buffer can cause instantaneous precipitation.	Use a gradual, stepwise dilution protocol with intermediate co-solvents.

Recommended Protocols for Stock & Working Solutions

Based on supplier data, here are detailed methods to prepare stable **Solcitinib** solutions [1] [2].

Stock Solution (Concentrated, for long-term storage)

- **Solvent:** Use pure, anhydrous **DMSO**.
- **Concentration:** Prepare at a concentration of **16.7 - 20 mg/mL**.
- **Preparation:** To dissolve the powder, use a combination of **gentle warming (up to 60°C)** and **brief sonication**.
- **Storage:** Aliquot and store at **-20°C or -80°C**. Avoid repeated freeze-thaw cycles.

Working Solution (For in vivo experiments)

If you need a solution for animal studies, the following formulations have been tested and can achieve a concentration of about **1.67 mg/mL (4.29 mM)** without precipitation [1] [2].

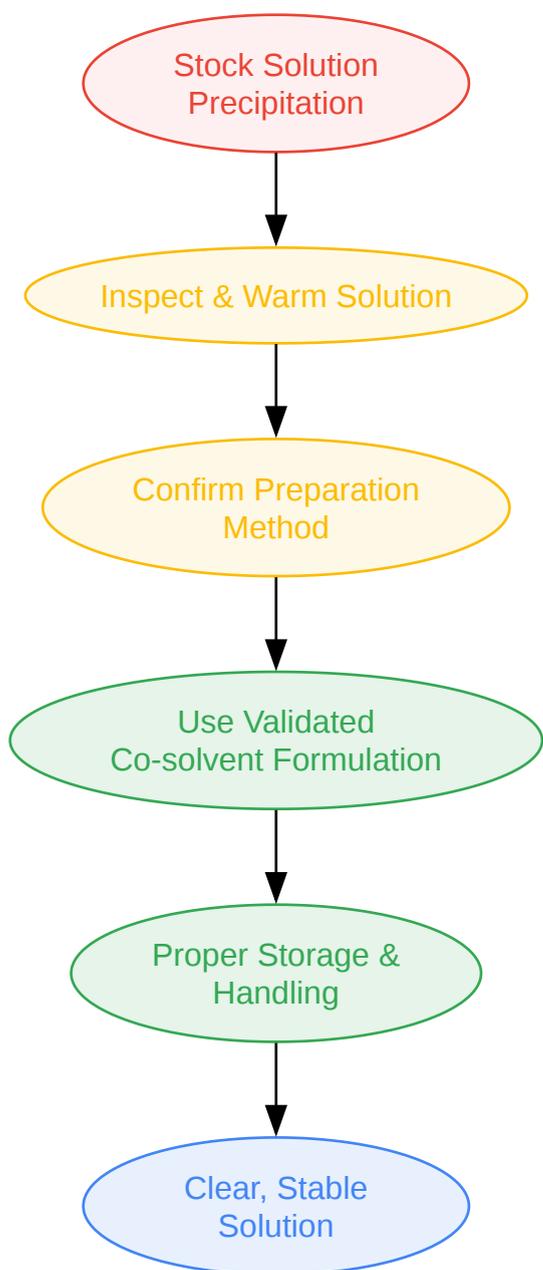
- **Formulation 1:** 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline.
- **Formulation 2:** 10% DMSO + 90% (20% SBE- β -CD in Saline).

Preparation notes:

- Add the co-solvents **sequentially from left to right** as listed.
- After each addition, mix the solution evenly before adding the next component.
- Sonication may be required to achieve a clear, final solution [1].

Experimental Workflow for Troubleshooting

This workflow can serve as a visual guide to resolve and prevent precipitation issues.



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Key Considerations for Researchers

- **Purity of Materials:** Ensure that your **Solcitinib** powder is pure ($\geq 98\%$) and that the DMSO used is fresh and dry, as it is hygroscopic and water absorption can promote precipitation [1] [2].
- **In Vivo Applications:** The co-solvent formulations provided are specifically designed for animal research. Administering solutions with high DMSO concentrations can be toxic; therefore, the working solutions are diluted to a safe level while maintaining solubility [1] [2].

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References

1. | JAK1 inhibitor | CAS 1206163-45-2 | psoriasis | InvivoChem Solcitinib [[invivochem.com](https://www.invivochem.com)]
2. Solcitinib (GSK-2586184) | JAK1 Inhibitor [[medchemexpress.com](https://www.medchemexpress.com)]

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